

Application Notes and Protocols for Ac-AAVALLPAVLLALLAP-LEHD-CHO in Cell Culture

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Compound of Interest

Compound Name: Ac-AAVALLPAVLLALLAP-LEHD-CHO

Cat. No.: B12383857

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Disclaimer: The compound "**Ac-AAVALLPAVLLALLAP-LEHD-CHO**" appears to be a composite name. Our research indicates that Ac-LEHD-CHO is a known inhibitor of caspase-9, an enzyme crucial for initiating apoptosis (programmed cell death). The peptide sequence Ac-AAVALLPAVLLALLAP does not correspond to a commercially available or well-documented peptide. Based on its highly hydrophobic amino acid composition (Alanine, Valine, Leucine), it is likely a synthetic peptide designed for membrane interaction, potentially as a cell-penetrating peptide (CPP) or a transmembrane domain mimic.

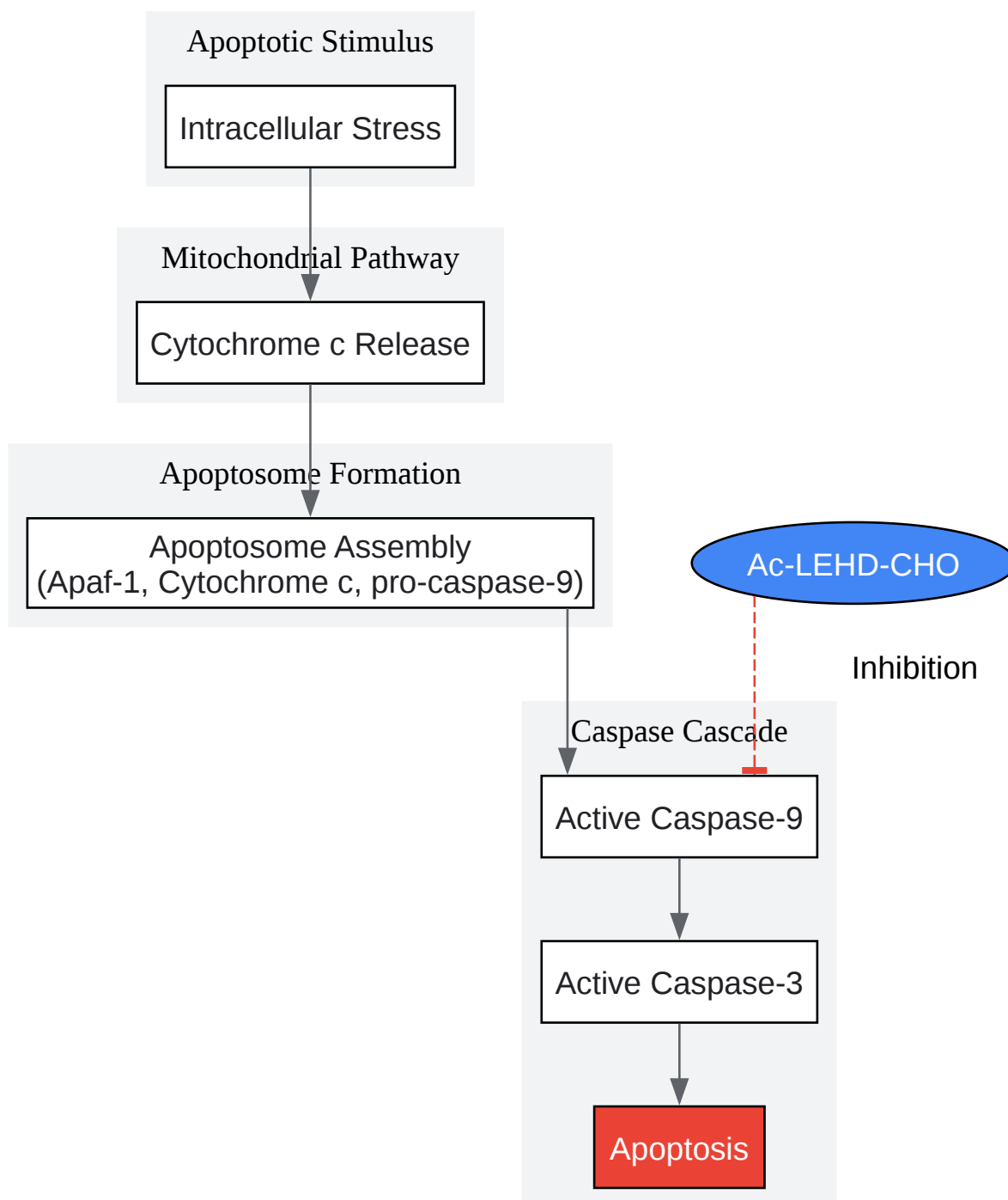
These application notes will address both components. We will provide detailed protocols for the use of the caspase-9 inhibitor Ac-LEHD-CHO in cell culture and present a hypothetical application and experimental design for the peptide Ac-AAVALLPAVLLALLAP as a potential delivery vehicle for Ac-LEHD-CHO.

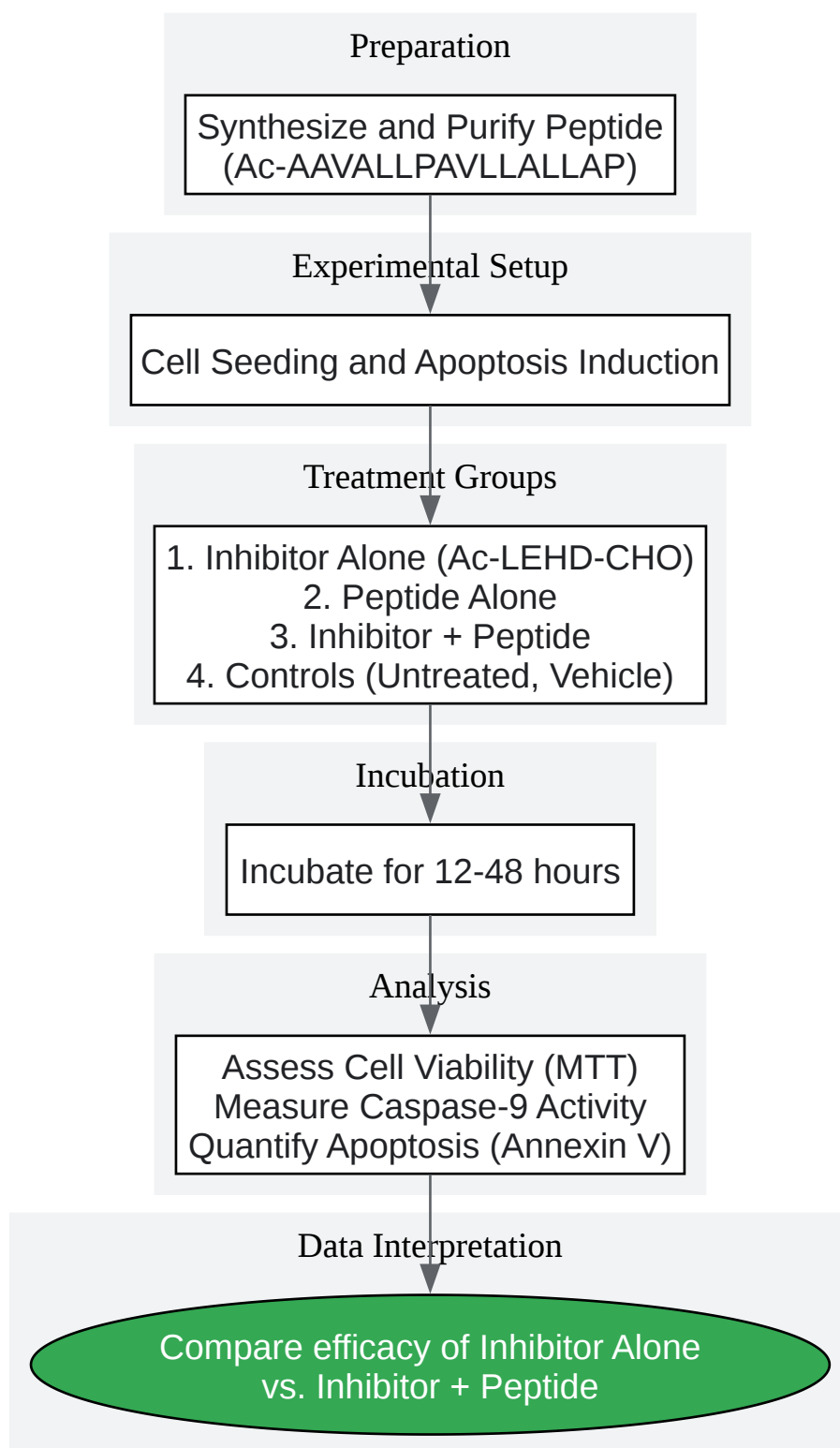
Section 1: Ac-LEHD-CHO - A Potent Caspase-9 Inhibitor

Ac-LEHD-CHO is a reversible aldehyde inhibitor of caspase-9. It is a valuable tool for studying the intrinsic pathway of apoptosis and for enhancing cell viability in culture by preventing premature cell death.^{[1][2][3]}

Mechanism of Action

The intrinsic pathway of apoptosis is triggered by intracellular stress, leading to the release of cytochrome c from the mitochondria. This, in turn, leads to the formation of the apoptosome and the activation of caspase-9. Activated caspase-9 then cleaves and activates downstream effector caspases, such as caspase-3, culminating in the execution of apoptosis. Ac-LEHD-CHO specifically targets and inhibits the proteolytic activity of caspase-9, thereby blocking this cascade.





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- 3. Development of cell death-based method for the selectivity screening of caspase-1 inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
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